

# Technical Guide: 2-Bromo-5-fluorotoluene (CAS 452-63-1)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Bromo-5-fluorotoluene

Cat. No.: B1266450

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Bromo-5-fluorotoluene**, with CAS number 452-63-1, is a halogenated aromatic compound recognized for its utility as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its unique molecular structure, featuring bromine and fluorine substituents on a toluene backbone, provides specific reactivity that is highly valued in the pharmaceutical, agrochemical, and materials science sectors.<sup>[1][2]</sup> This compound serves as a critical building block for creating more complex molecules, including novel drug candidates and advanced materials.<sup>[1][2]</sup> In the pharmaceutical industry, it is particularly noted for its role in the synthesis of biologically active compounds.<sup>[1]</sup>

## Core Properties and Data

The physicochemical properties of **2-Bromo-5-fluorotoluene** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Citations
CAS Number	452-63-1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrF	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	189.03 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow or light orange clear liquid	<a href="#">[1]</a>
Boiling Point	177 °C (at 756 mmHg)	<a href="#">[1]</a> <a href="#">[6]</a>
Density	~1.495 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Refractive Index	n <sub>20/D</sub> 1.526	<a href="#">[1]</a> <a href="#">[6]</a>
Flash Point	45 °C (113 °F) - closed cup	
Purity	≥98% (GC)	<a href="#">[1]</a> <a href="#">[7]</a>
Solubility	Difficult to mix with water	<a href="#">[4]</a>
IUPAC Name	1-bromo-4-fluoro-2-methylbenzene	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Synonyms	3-Fluoro-6-bromotoluene, 5-Fluoro-2-bromotoluene	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Experimental Protocols

### Synthesis of 2-Bromo-5-fluorotoluene

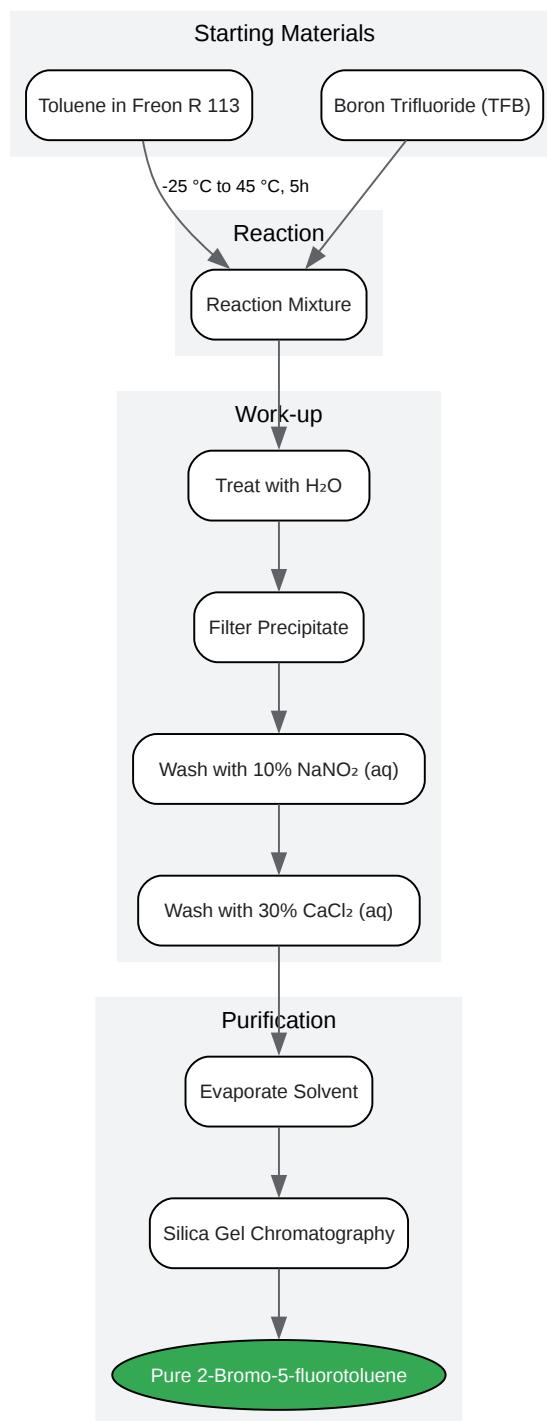
A general procedure for the synthesis of **2-Bromo-5-fluorotoluene** from toluene has been documented.[\[3\]](#) The protocol involves the reaction of toluene with a brominating agent in the presence of boron trifluoride (TFB).

Methodology:[\[3\]](#)

- Preparation: Toluene (4 mmol) is dissolved in 1,1,2-Trichloro-1,2,2-trifluoroethane (Freon R 113) (4.1 mL).
- Cooling: The solution is cooled to -25 °C.

- Reaction Initiation: Boron trifluoride (TFB) (2 mmol) is slowly added to the solution under vigorous stirring.
- Reaction Conditions: The cooling bath is removed, and the reaction mixture is stirred at 45 °C for 5 hours.
- Work-up:
  - Upon completion, the mixture is treated with water ( $H_2O$ ) and filtered to remove the metal fluoride precipitate.
  - The liquid phase is then treated with a 10% aqueous sodium nitrite ( $NaNO_2$ ) solution to remove trace bromine.
  - Subsequently, a 30% aqueous calcium chloride ( $CaCl_2$ ) solution is added to remove fluoride anions.
- Purification:
  - The Freon R 113 is removed from the organic phase by evaporation.
  - The resulting product is purified by rapid chromatography on silica gel using a hexane:EtOAc solvent mixture as the eluent.

## Synthesis Workflow for 2-Bromo-5-fluorotoluene

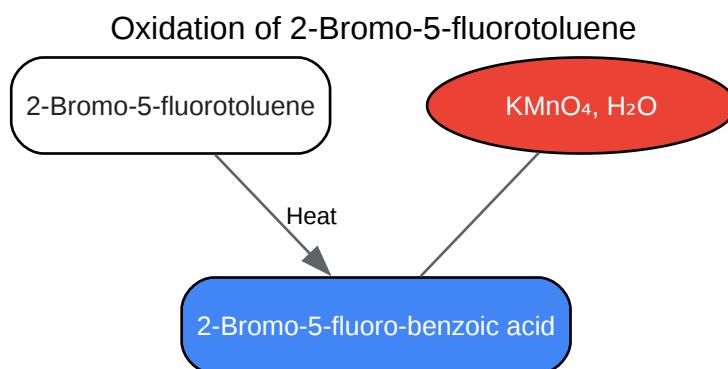
[Click to download full resolution via product page](#)Synthesis Workflow for **2-Bromo-5-fluorotoluene**

## Oxidation to 2-Bromo-5-fluoro-benzoic acid

**2-Bromo-5-fluorotoluene** can be used as a starting material to produce 2-Bromo-5-fluoro-benzoic acid.[4][10] This reaction involves the oxidation of the methyl group on the toluene ring.

Methodology:[4][10]

- Reactants: **2-Bromo-5-fluorotoluene** is reacted with potassium permanganate (KMnO<sub>4</sub>).
- Solvent: The reaction is carried out in water (H<sub>2</sub>O).
- Conditions: The reaction mixture is heated to drive the oxidation process. Further purification steps would be required to isolate the carboxylic acid product.



[Click to download full resolution via product page](#)

### Oxidation of **2-Bromo-5-fluorotoluene**

## Spectroscopic Analysis

Characterization of **2-Bromo-5-fluorotoluene** is typically performed using standard spectroscopic techniques.

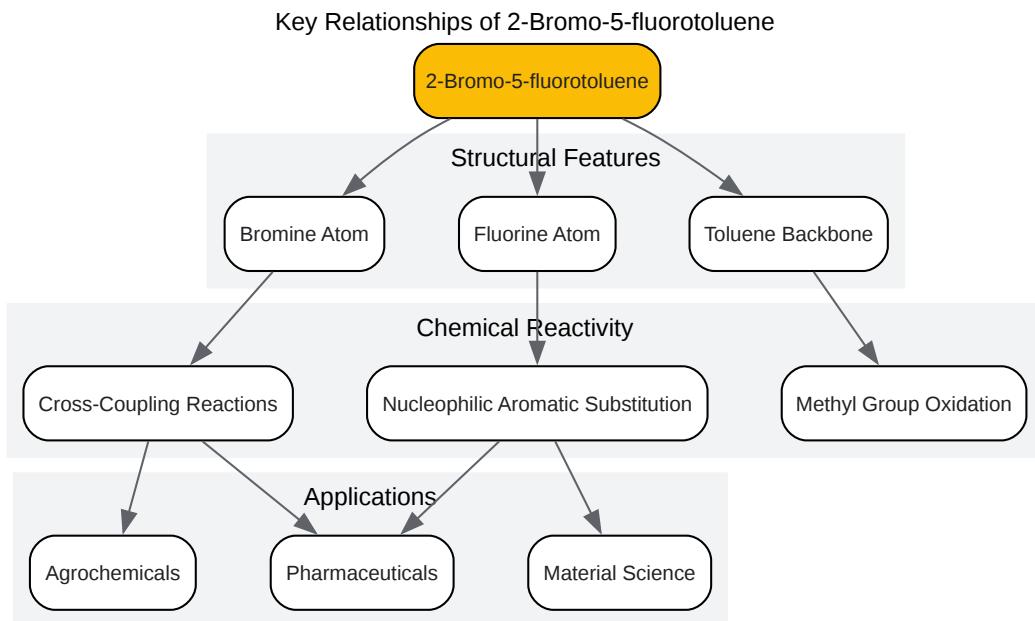
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are used to confirm the structure of the molecule.[11][12]

- Mass Spectrometry (MS): GC-MS analysis provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.[5][8] The NIST Mass Spectrometry Data Center contains reference spectra for this compound.[5][8]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR techniques are used to identify the functional groups present in the molecule.[5]

## Applications in Drug Development and Research

The chemical properties of **2-Bromo-5-fluorotoluene** make it a valuable intermediate in several areas:

- Pharmaceutical Synthesis: It serves as a precursor for various pharmaceutical agents.[1][2] The presence of both bromine and fluorine allows for selective functionalization through reactions like nucleophilic aromatic substitution and palladium-catalyzed cross-coupling.[6]
- Agrochemicals: It is utilized in the development of new pesticides and herbicides.[1][2]
- Material Science: The compound is used in the synthesis of advanced materials, such as polymers and coatings, where its unique properties can enhance durability and resistance.[1]



[Click to download full resolution via product page](#)

### Key Relationships of **2-Bromo-5-fluorotoluene**

## Safety and Handling

**2-Bromo-5-fluorotoluene** is classified as a flammable liquid and requires careful handling.[\[6\]](#)

Hazard Statements:[\[6\]](#)[\[13\]](#)

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Measures:[13][14][15][16]

- Handling: Use in a well-ventilated area.[15] Avoid contact with skin and eyes.[14] Ground and bond containers when transferring material.[15] Keep away from heat, sparks, open flames, and other ignition sources.[13][14] Use non-sparking tools.[13]
- Storage: Store in a cool, dry, and well-ventilated place.[4][14] Keep the container tightly closed.[4][14] Store away from strong oxidizing agents.[4]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield).[15] If necessary, use a NIOSH-approved respirator.[15]

First Aid:[16]

- If Inhaled: Move the person to fresh air.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- In all cases of exposure, consult a physician.[16]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [nbinno.com](http://nbinno.com) [nbinno.com]
- 3. 2-Bromo-5-fluorotoluene synthesis - [chemicalbook](http://chemicalbook.com) [chemicalbook.com]

- 4. 2-Bromo-5-fluorotoluene, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. 2-Bromo-5-fluorotoluene | C7H6BrF | CID 96743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbino.com]
- 7. 2-Bromo-5-fluorotoluene, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. 2-Bromo-5-fluorotoluene [webbook.nist.gov]
- 9. 2-Bromo-5-fluorotoluene (CAS 452-63-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 10. A11112.22 [thermofisher.com]
- 11. 2-Bromo-5-fluorotoluene(452-63-1) 1H NMR [m.chemicalbook.com]
- 12. spectrabase.com [spectrabase.com]
- 13. echemi.com [echemi.com]
- 14. Page loading... [wap.guidechem.com]
- 15. 2-Bromo-5-fluorotoluene(452-63-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 16. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-5-fluorotoluene (CAS 452-63-1)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266450#2-bromo-5-fluorotoluene-cas-number-452-63-1-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)